

"2-(2-Chlorophenoxy)-N-ethylethanamine" comparative analysis of metabolic stability

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Comparative Guide: Metabolic Stability of 2-(2-Chlorophenoxy)-N-ethylethanamine

Executive Summary & Technical Positioning

2-(2-Chlorophenoxy)-N-ethylethanamine (CPEA) (CAS: 915921-75-4) represents a critical secondary amine chemotype within the phenoxyethylamine class. Structurally, it serves as a lipophilic scaffold often utilized in the design of monoamine transporter inhibitors and ion channel modulators.

For drug development professionals, CPEA presents a specific metabolic profile distinct from its primary amine precursors and tertiary amine analogs. This guide objectively analyzes its metabolic stability, focusing on its susceptibility to Cytochrome P450 (CYP)-mediated clearance, and compares it against standard structural alternatives to inform lead optimization strategies.

Core Metabolic Liability Assessment

- Primary Soft Spot: N-deethylation (CYP-mediated).
- Secondary Soft Spot: p-Hydroxylation of the phenyl ring.
- Stabilizing Feature: The ortho-Chlorine substituent sterically hinders ortho-hydroxylation and electronically deactivates the ring, potentially enhancing half-life () compared to the unsubstituted phenoxy analog.

Comparative Analysis: CPEA vs. Structural Alternatives

The following analysis compares CPEA against three distinct structural analogs to highlight how specific chemical modifications influence metabolic stability (Intrinsic Clearance,).

Table 1: Comparative Metabolic Stability Profile (Predicted)

Feature	CPEA (Subject)	Analog A: Primary Amine	Analog B: N- Isopropyl	Analog C: Unsubstituted
Structure	2-Cl-Ph-O-Et-NH-Et	2-Cl-Ph-O-Et-NH ₂	2-Cl-Ph-O-Et-NH-iPr	Ph-O-Et-NH-Et
Metabolic Liability	Moderate	Low	Low-Moderate	High
Primary Pathway	N-deethylation	Deamination (MAO)	N-dealkylation (Slow)	p-Hydroxylation
CYP Affinity	High (CYP2D6/3A4)	Low (CYP substrate)	Low (Steric hindrance)	High
Predicted	Intermediate	Long	Long	Short
Lipophilicity (LogP)	~2.5	~1.8	~2.9	~2.0
Optimization Note	Balanced permeability & clearance.[1]	High polarity limits CNS entry.	Steric bulk reduces clearance.	Rapid ring oxidation.

In-Depth Technical Comparison

1. CPEA vs. The Primary Amine (Analog A)

- Mechanism: The conversion of CPEA to Analog A is the major clearance pathway (N-deethylation). Analog A lacks the ethyl group, removing the primary site of CYP oxidative attack.
- Performance: While Analog A is more metabolically stable, the loss of the ethyl group often results in a 10-100x drop in receptor affinity (potency) and reduced blood-brain barrier (BBB) permeability due to increased polarity.
- Verdict: CPEA is preferred for potency/permeability, but Analog A represents its active metabolite.

2. CPEA vs. The N-Isopropyl Analog (Analog B)

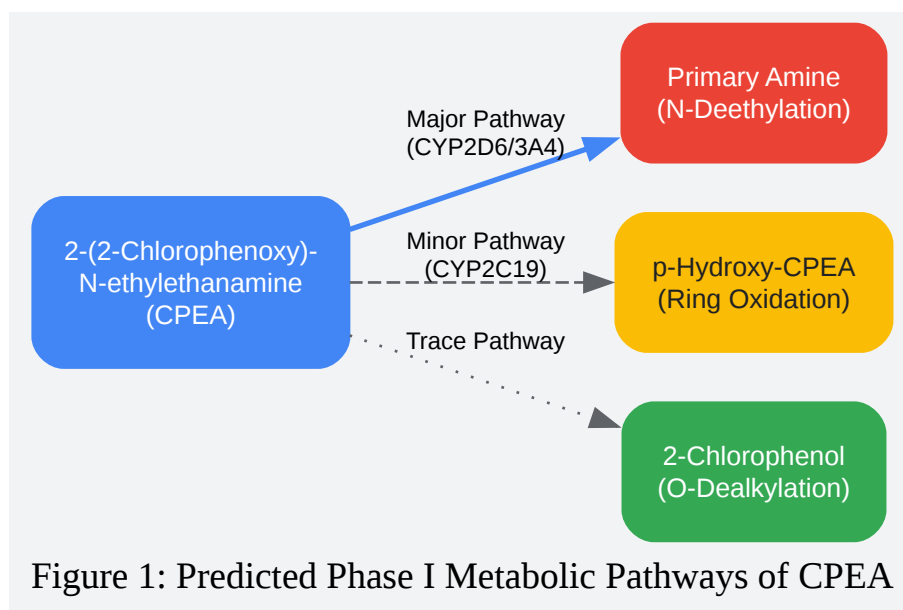
- Mechanism: Replacing the N-ethyl group with an N-isopropyl group introduces steric hindrance adjacent to the nitrogen. This significantly slows down the rate of -carbon hydroxylation required for dealkylation.
- Performance: Analog B typically exhibits a longer half-life () and lower intrinsic clearance ().
- Verdict: If CPEA shows excessive clearance in early screening, switching to the N-isopropyl analog is a standard medicinal chemistry maneuver to improve DMPK properties.

3. CPEA vs. The Unsubstituted Ring (Analog C)

- Mechanism: The 2-Chloro substituent in CPEA is electron-withdrawing and lipophilic. In Analog C (no chlorine), the phenyl ring is more electron-rich and prone to rapid aromatic hydroxylation at the para and ortho positions.
- Performance: CPEA demonstrates superior metabolic stability compared to Analog C because the chlorine atom blocks the ortho site and deactivates the ring towards oxidation.
- Verdict: The 2-Cl substitution is a critical stabilizing feature of the CPEA scaffold.

Metabolic Pathway Visualization

Understanding the specific sites of metabolism is crucial for structural modification. The diagram below illustrates the bifurcated metabolic clearance of CPEA.



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Caption: Figure 1: The primary clearance route is N-deethylation to the primary amine. Ring hydroxylation is secondary due to the deactivating chlorine substituent.

Experimental Protocol: Microsomal Stability Assay

To validate the comparative claims above, the following "Gold Standard" protocol should be utilized. This workflow ensures data integrity through self-validating controls.

Objective

Determine the Intrinsic Clearance () and Half-life () of CPEA in Human Liver Microsomes (HLM).

Materials

- Test Compound: CPEA (10 mM DMSO stock).
- System: Pooled Human Liver Microsomes (20 mg/mL protein).
- Cofactor: NADPH Regenerating System (Glucose-6-phosphate, G6PDH, NADP+).

- Control: Verapamil (High clearance) and Warfarin (Low clearance).

Step-by-Step Methodology

- Preparation:
 - Dilute CPEA to 1 μ M in Phosphate Buffer (100 mM, pH 7.4).
 - Prepare Microsome solution at 0.5 mg/mL (final concentration).
- Pre-Incubation:
 - Mix Compound + Microsomes. Incubate at 37°C for 5 minutes (allows thermal equilibration and non-specific binding).
- Initiation:
 - Add NADPH cofactor to start the reaction (Time).
- Sampling:
 - Aliquot 50 μ L samples at minutes.
- Quenching:
 - Immediately dispense aliquots into 150 μ L ice-cold Acetonitrile (containing internal standard, e.g., Tolbutamide).
 - Why? This precipitates proteins and halts CYP activity instantly.
- Analysis:
 - Centrifuge (4000g, 20 min). Inject supernatant into LC-MS/MS.
 - Monitor the transition: precursor ion

fragment (likely loss of ethylamine or tropylium ion).

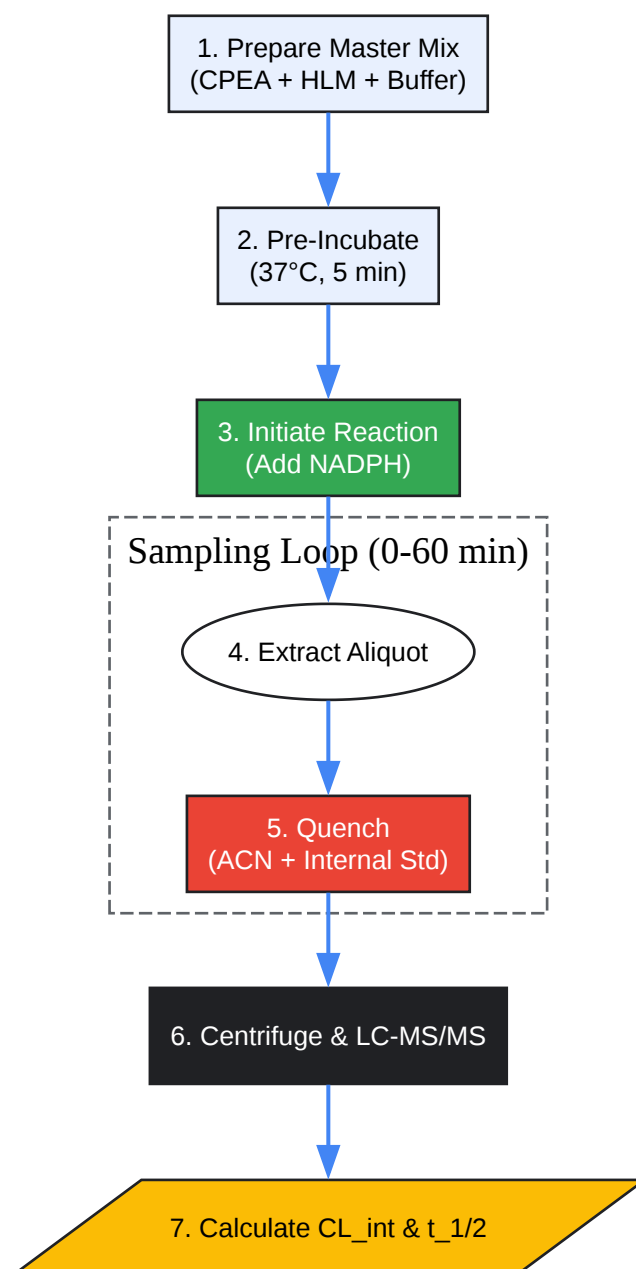
Data Calculation Logic

Calculate the slope (

) of

vs. Time.^[2]^[3]

Workflow Diagram



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Caption: Figure 2: Step-by-step workflow for the Microsomal Stability Assay used to quantify metabolic clearance.

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